

Technical Hazard & Application Guide: 2-Chlorobenzenemethanethiol

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Compound of Interest

Compound Name: 2-Chlorobenzenemethanethiol

CAS No.: 39718-00-8

Cat. No.: B1580423

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CAS: 3955-45-7 | Synonyms: 2-Chlorobenzyl mercaptan, (2-Chlorophenyl)methanethiol[1]

Executive Summary

This technical guide provides a comprehensive toxicological and operational framework for handling **2-Chlorobenzenemethanethiol** (2-CBMT). Primarily utilized as a nucleophilic building block in the synthesis of sulfur-containing heterocycles and pharmaceutical intermediates, 2-CBMT presents specific hazards distinct from its non-chlorinated analogs. This document synthesizes physicochemical data with read-across toxicology from benzyl mercaptan to establish a self-validating safety protocol for research and development environments.

Part 1: Physicochemical Profile & Structural Reactivity

The toxicity and handling requirements of 2-CBMT are dictated by two structural features: the high nucleophilicity of the thiol (-SH) group and the lipophilicity conferred by the ortho-chlorine substituent.

Key Properties Table[2]

Property	Value / Description	Operational Implication
Physical State	Liquid (Colorless to pale yellow)	High mobility in spill scenarios.
Boiling Point	~120–125 °C (at 10 mmHg)	Low volatility but sufficient vapor pressure to cause odor issues.
Flash Point	> 100 °C (Estimated)	Class IIIB Combustible Liquid.
Odor Threshold	< 5 ppb (Characteristic "Stench")	Olfactory Fatigue Risk: Do not rely on smell for safety monitoring.
Lipophilicity (LogP)	~3.2 (Predicted)	High skin permeability; potential for bioaccumulation in lipid-rich tissues.
Reactivity	Strong Nucleophile	Rapidly reacts with electrophiles; oxidizes to disulfide upon air exposure.

Structural Nuances (The "Senior Scientist" Insight)

Unlike simple benzyl mercaptan, the 2-chloro substituent at the ortho position introduces steric hindrance near the methylene bridge.

- Impact on Synthesis: S-alkylation rates may be slightly retarded compared to the para-isomer (4-chlorobenzyl mercaptan) due to steric shielding.
- Impact on Toxicity: The chlorine atom increases lipophilicity (LogP), theoretically enhancing dermal absorption rates compared to non-chlorinated benzyl mercaptan.

Part 2: Toxicological Mechanisms & Hazards

As specific toxicological data for CAS 3955-45-7 is limited, the following profile is derived from Structure-Activity Relationships (SAR) using Benzyl Mercaptan (CAS 100-53-8) as the primary anchor, a standard practice in regulatory toxicology.

Acute Toxicity Profile

- Inhalation (High Hazard): Thiol vapors are severe respiratory irritants. High concentrations can inhibit mitochondrial respiration (Cytochrome C Oxidase inhibition), leading to "knockdown" effects similar to Hydrogen Sulfide ().
- Dermal (Severe Hazard): Classified as a Skin Sensitizer. The lipophilic nature allows rapid transdermal transport.
- Ocular: Corrosive. Risk of permanent corneal opacity due to protein denaturation.

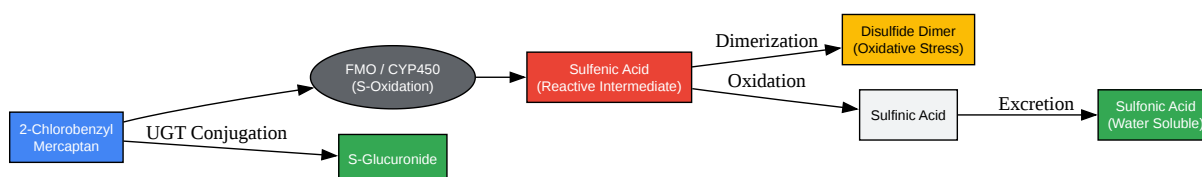
Mechanistic Toxicology

The toxicity of 2-CBMT is driven by two primary pathways:

- Oxidative Stress (Redox Cycling): The thiol group undergoes auto-oxidation to form disulfides, generating Reactive Oxygen Species (ROS) like superoxide anions (). This depletes cellular Glutathione (GSH) pools.
- Protein Adduction: The nucleophilic sulfur attacks electrophilic centers on enzymes, forming protein adducts that disrupt metabolic function.

Metabolic Fate Diagram

The body metabolizes 2-CBMT primarily via S-oxidation mediated by Flavin-containing Monooxygenases (FMO) and Cytochrome P450 enzymes.



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Figure 1: Metabolic biotransformation pathways of 2-CBMT. The Sulfenic acid intermediate is highly reactive and capable of redox cycling.

Part 3: Occupational Hygiene & Handling Protocols

Hierarchy of Controls

- Engineering: All handling MUST occur within a certified Chemical Fume Hood maintaining a face velocity of >100 fpm.
- PPE (The "Double-Glove" Rule):
 - Inner Layer: Nitrile (4 mil) - Mechanical barrier.
 - Outer Layer: Neoprene or Butyl Rubber (≥5 mil) - Chemical barrier. Thiols permeate standard nitrile rapidly.
 - Respiratory:[2][3] If outside a hood (e.g., spill cleanup), use a Full-Face Respirator with Organic Vapor/Acid Gas (OV/AG) cartridges.

Decontamination & Neutralization (Self-Validating System)

Do not use simple water; thiols are not highly water-soluble and will persist. Use an oxidative destruction method.[4]

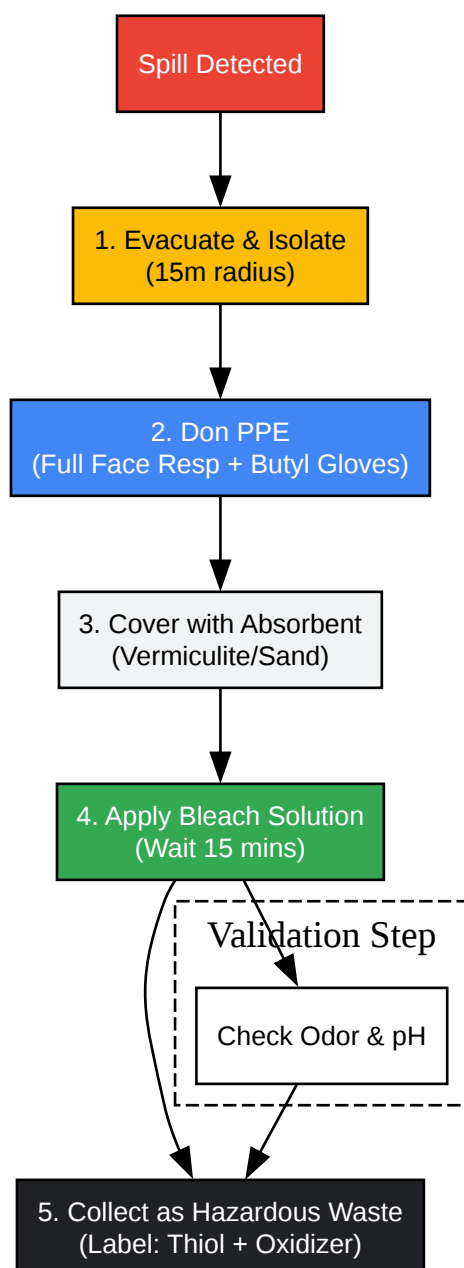
The Bleach Protocol:

- Preparation: Prepare a 10% Sodium Hypochlorite (Bleach) solution.
- Mechanism: Hypochlorite oxidizes the thiol (-SH) to a sulfonate (-SO₃H), which is odorless and water-soluble.
 - Reaction:
- Validation:
 - Olfactory: The "rotten cabbage" smell should vanish immediately.

- Chemical:[1][4][5][6][7] Use starch-iodide paper to confirm excess oxidant remains (paper turns blue/black), ensuring total destruction of the thiol.

Part 4: Emergency Response Workflow

In the event of a spill, speed is critical to prevent building-wide odor contamination and respiratory exposure.



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Figure 2: Step-by-step emergency response logic for thiol spills.

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